

Application Notes and Protocols: Cholecystokinin (26-33) (free acid) in Neuroscience Research

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Compound of Interest

Compound Name: Cholecystokinin (26-33) (free acid)

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Introduction

Cholecystokinin (26-33) (free acid), also known as cholecystokinin octapeptide (CCK-8), is the predominant and most biologically active form of cholecystokinin in the central nervous system.^{[1][2]} As a widely distributed neuropeptide, CCK-8 is implicated in a variety of physiological and pathological processes in the brain, making it a critical tool for neuroscience research.^[3] It exerts its effects through two G-protein coupled receptor subtypes: CCK-A (or CCK1) and CCK-B (or CCK2), with the latter being the predominant receptor in the brain.^{[2][4]} This document provides detailed application notes and experimental protocols for the use of CCK-8 in neuroscience research, targeting researchers, scientists, and drug development professionals.

Applications in Neuroscience Research

CCK-8 is a versatile tool for investigating several key areas of neuroscience:

- **Anxiety and Panic Disorder Models:** Administration of CCK-8, and more potently its C-terminal fragment CCK-4, is a well-established method for inducing anxiety and panic-like

symptoms in both animal models and humans.[5][6][7] This effect is primarily mediated by the activation of CCK-B receptors, which are densely expressed in brain regions critical for fear and anxiety processing, such as the amygdala, hippocampus, and prefrontal cortex.[5] This makes CCK-8 an invaluable pharmacological tool for studying the neurobiology of anxiety and for screening novel anxiolytic compounds.[6]

- **Satiety and Feeding Behavior:** CCK-8 is a key regulator of food intake.[8][9] Released from the small intestine after a meal, it acts on CCK-A receptors on vagal afferent fibers, which in turn signal to the hindbrain to promote satiation and reduce meal size.[8] Exogenous administration of CCK-8 is used to study the mechanisms of satiety and to investigate potential anti-obesity therapeutics.[8][10]
- **Learning and Memory:** CCK-8 has been shown to modulate cognitive processes, although its precise role is complex.[1][2] Both CCK-A and CCK-B receptors are found in high concentrations in the hippocampus, a brain region essential for memory formation.[1] Some studies suggest that CCK-A receptor activation may enhance memory, while CCK-B receptor activation could have amnestic effects.[2] Intraperitoneal injections of CCK-8 have been shown to improve spatial memory in rats.[11]
- **Dopamine Regulation:** CCK-8 coexists with dopamine in mesolimbic and nigrostriatal neurons and acts as a potent modulator of dopaminergic neurotransmission.[4][12] It can have excitatory effects on dopamine neurons and facilitate the actions of dopamine in brain regions like the nucleus accumbens.[12][13][14] This interaction is crucial for understanding reward, motivation, and the pathophysiology of disorders like schizophrenia and addiction.

Quantitative Data

The following tables summarize key quantitative data for the use of CCK-8 in neuroscience research.

Table 1: Receptor Binding Affinities of Cholecystokinin-8 (CCK-8)

Ligand	Receptor Subtype	Inhibitory Constant (IC50/Ki)	Species/Tissue
CCK-8	CCK-A	~2 nM (IC50)	Human
CCK-8	CCK-B	~2 nM (IC50)	Human
CCK-8	CCK-A	0.28 nM (Ki)	Human
CCK-8	CCK-A	1.32 nM (IC50)	Human
CCK-8	CCK-A	120 ± 27 nM (Kd)	Rat (Receptor Fragment)[15]

Note: Lower IC50/Ki/Kd values indicate higher binding affinity.[5]

Table 2: Effective Dosages of Cholecystokinin-8 (CCK-8) in Rodent Behavioral Models

Application	Species	Route of Administration	Dosage	Observed Effect
Anxiety/Emotional State	Rat	Intracerebral (Nucleus Accumbens)	3 fmol	Increased emotionality (Elevated Plus Maze)[16]
Exploration/Locomotion	Rat	Intracerebral (Nucleus Accumbens)	1 fmol - 100 pmol	Hypoexploration (Four-Hole Box) [17]
Learning & Memory	Rat	Intraperitoneal (IP)	1.6 µg/kg	Enhanced retention of platform location (Morris Water Maze)[11]
Satiety/Feeding	Mouse	Intraperitoneal (IP)	200 nmol/kg	Reduction in food intake[9]
Satiety/Satiation	Rat	Intraperitoneal (IP)	0.45 - 3.6 nmol/kg	Reduced meal size[8]

Experimental Protocols

Protocol 1: Induction of Anxiety-Like Behavior in Rodents using CCK-8

This protocol describes the induction of an anxiety-like state in rats or mice using systemic administration of CCK-8, followed by assessment in the Elevated Plus Maze (EPM), a standard test for anxiety.

Materials:

- **Cholecystokinin (26-33) (free acid) (CCK-8)**
- Sterile Saline (0.9% NaCl)
- Vehicle solution (e.g., sterile saline)
- Male Wistar rats (250-300g) or C57BL/6 mice (8-12 weeks old)
- Elevated Plus Maze apparatus
- Video tracking software for behavioral analysis

Procedure:

- **Animal Acclimation:** House animals in a controlled environment (12:12h light:dark cycle, 22±2°C) for at least one week before the experiment. Handle the animals for 2-3 days prior to testing to reduce handling stress.
- **CCK-8 Preparation:** Prepare a stock solution of CCK-8 in sterile saline. On the day of the experiment, dilute the stock solution to the final desired concentration (e.g., 1.6 µg/kg for rats) with saline.[\[11\]](#) The vehicle control group will receive an equivalent volume of saline.
- **Administration:** Administer the CCK-8 solution or vehicle via intraperitoneal (IP) injection at a volume of 5-10 ml/kg body weight.[\[10\]](#)
- **Behavioral Testing:** 15-30 minutes after the injection, place the animal at the center of the Elevated Plus Maze, facing an open arm. Allow the animal to explore the maze for 5 minutes. Record the session using a video camera mounted above the maze.

- Data Collection: Using the video tracking software, score the following parameters:
 - Time spent in the open arms
 - Time spent in the closed arms
 - Number of entries into the open arms
 - Number of entries into the closed arms
 - Total distance traveled (as a measure of general locomotor activity)
- Data Analysis: An anxiogenic effect of CCK-8 is indicated by a significant decrease in the time spent and the number of entries into the open arms compared to the vehicle-treated group. Analyze data using an appropriate statistical test (e.g., Student's t-test or ANOVA).

Protocol 2: In Vitro Whole-Cell Patch-Clamp Recording of Neuronal Response to CCK-8

This protocol details how to measure changes in the electrical activity of individual neurons in response to CCK-8 application using brain slices.[\[18\]](#)

Materials:

- Acute brain slices (e.g., from rat or mouse hippocampus or amygdala)
- Artificial cerebrospinal fluid (aCSF), continuously bubbled with 95% O₂ / 5% CO₂
- Internal solution for patch pipettes
- **Cholecystokinin (26-33) (free acid) (CCK-8)**
- Patch-clamp recording rig (microscope, micromanipulators, amplifier, digitizer)
- Data acquisition and analysis software (e.g., pCLAMP)

Procedure:

- Brain Slice Preparation: Prepare 300-400 μ m thick brain slices from a juvenile rat or mouse using a vibratome in ice-cold, oxygenated aCSF. Allow slices to recover in oxygenated aCSF

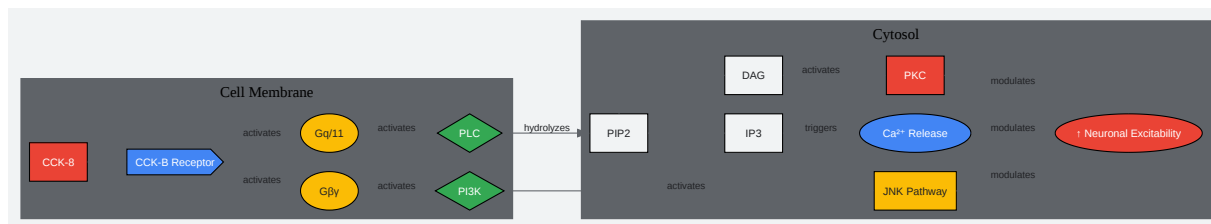
at room temperature for at least 1 hour before recording.

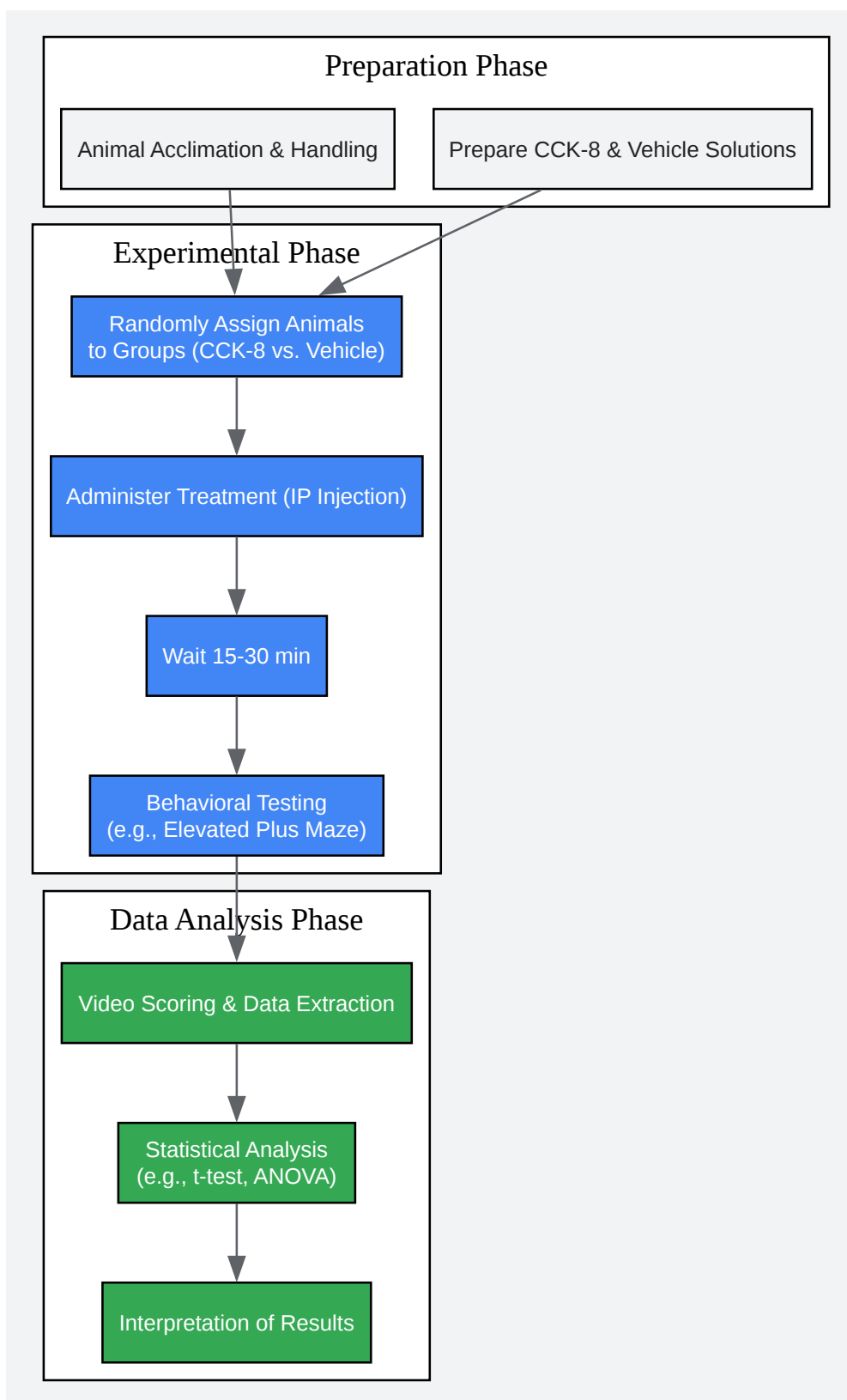
- **Recording Setup:** Transfer a slice to the recording chamber on the microscope stage and continuously perfuse with oxygenated aCSF at a rate of 2-3 ml/min.
- **Neuron Identification:** Identify target neurons (e.g., pyramidal neurons in the amygdala) using DIC optics.
- **Whole-Cell Configuration:** Approach a neuron with a glass pipette (3-7 MΩ resistance) filled with internal solution. Apply gentle suction to form a gigaohm seal and then a brief pulse of negative pressure to rupture the membrane and achieve the whole-cell configuration.[\[18\]](#)
- **Baseline Recording:** Record baseline neuronal activity for 5-10 minutes. This can be done in current-clamp mode to measure membrane potential and firing rate, or in voltage-clamp mode to measure synaptic currents.[\[18\]](#)
- **CCK-8 Application:** Switch the perfusion to an aCSF solution containing the desired concentration of CCK-8 (e.g., 10-100 nM). Record the neuronal response for the duration of the application (5-10 minutes).[\[18\]](#)
- **Washout:** Switch the perfusion back to the control aCSF and record for another 10-15 minutes to observe any recovery of the neuronal activity to baseline levels.[\[18\]](#)
- **Data Analysis:** Analyze changes in resting membrane potential, action potential frequency, and synaptic current amplitude and frequency before, during, and after CCK-8 application. [\[13\]](#)[\[18\]](#) An excitatory effect would be observed as membrane depolarization and an increased firing rate.[\[13\]](#)

Signaling Pathways and Experimental Workflows

Diagram 1: CCK-B Receptor Signaling Pathway

The following diagram illustrates the primary signaling cascade initiated by the activation of the CCK-B receptor, which is coupled to Gq/11 and Gβγ proteins.[\[3\]](#)[\[19\]](#)





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